Physical properties of dibutyl ketone

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Compound of Interest	
Compound Name:	5-Nonanone
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An In-depth Technical Guide to the Physical Properties of Dibutyl Ketone

Introduction

Dibutyl ketone, systematically known as **5-nonanone**, is an aliphatic ketone with the chemical formula $C_9H_{18}O$. It is a colorless to pale yellow liquid with a characteristic fruity or pungent odor. As a higher molecular weight ketone, its physical properties are of significant interest in various industrial and research applications, including its use as a solvent for resins and lacquers, in organic synthesis, and in the formulation of certain fragrance compounds. This guide provides a comprehensive overview of its key physical properties, detailed experimental protocols for their determination, and a logical workflow for the characterization of such compounds.

Quantitative Physical Properties

The physical properties of dibutyl ketone have been well-characterized through various experimental and computational methods. The following table summarizes the key quantitative data from established chemical databases.

Property	Value	Source(s)
Molecular Formula	$C_9H_{18}O$	PubChem, NIST
Molecular Weight	142.24 g/mol	PubChem, NIST
Appearance	Colorless to pale yellow liquid	Chemical Suppliers
Odor	Fruity, pungent	Chemical Suppliers
Boiling Point	188 °C (at 760 mmHg)	PubChem, NIST
Melting Point	-32.6 °C	PubChem
Density	0.826 g/cm³ at 20 °C	PubChem, NIST
Vapor Pressure	0.8 mmHg at 25 °C	PubChem
Flash Point	63 °C (145 °F) - closed cup	Chemical Suppliers
Solubility in Water	0.3 g/L at 20 °C (Slightly soluble)	PubChem
Refractive Index	1.422 at 20 °C	NIST
LogP (Octanol/Water)	2.89	PubChem

Experimental Protocols

The determination of the physical properties of a liquid chemical like dibutyl ketone follows standardized laboratory procedures. Below are detailed methodologies for measuring some of the key properties listed above.

Determination of Boiling Point (Distillation Method)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Distillation flask

- Condenser

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- Thermometer (calibrated)

- Heating mantle

- Boiling chips

- Receiving flask

Procedure:

- Assembly: Assemble the distillation apparatus in a fume hood. Place a sample of dibutyl ketone (approximately 2/3 full) into the distillation flask along with a few boiling chips to ensure smooth boiling.

- Thermometer Placement: Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation flask. This ensures the temperature of the vapor distilling into the condenser is accurately measured.

- Heating: Begin heating the flask gently using the heating mantle.

- Observation: Observe the liquid as it begins to boil and the vapor rises. Note the temperature when the first drop of distillate is collected in the receiving flask.

- Data Recording: Continue to heat until a steady stream of distillate is produced and the temperature reading on the thermometer stabilizes. This stable temperature is recorded as the boiling point.

- Correction: If the atmospheric pressure is not exactly 760 mmHg, a pressure correction may be applied to normalize the boiling point to standard pressure.

Determination of Density (Pycnometer Method)

Objective: To accurately measure the mass per unit volume of the liquid.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
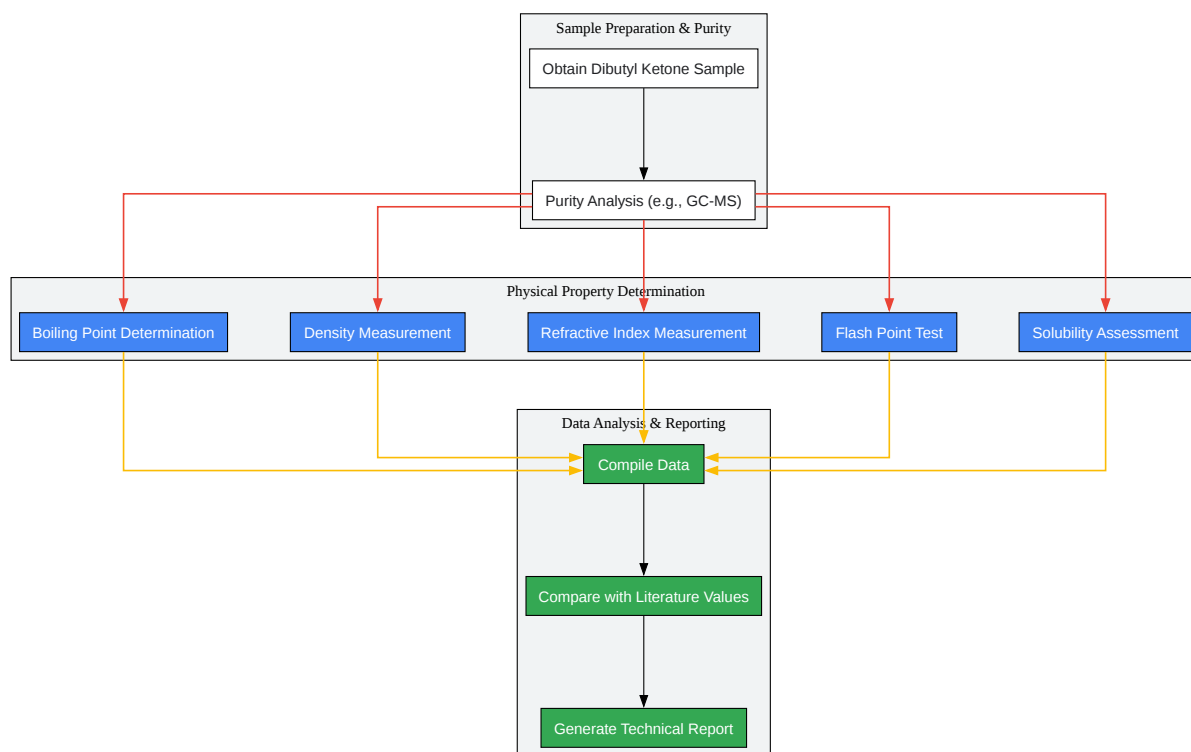
- Analytical balance (accurate to ±0.0001 g)

- Constant temperature water bath

- Thermometer

Procedure:

- Calibration: Clean and dry the pycnometer thoroughly. Weigh the empty, dry pycnometer on the analytical balance and record its mass (m1).

- Filling with Water: Fill the pycnometer with deionized water and place it in the constant temperature water bath set to 20 °C. Allow it to equilibrate for 20-30 minutes. Ensure the water level is at the capillary mark. Dry the outside of the pycnometer and weigh it (m2).

- Filling with Sample: Empty and dry the pycnometer completely. Fill it with dibutyl ketone and repeat the equilibration process in the 20 °C water bath. Adjust the level to the mark, dry the exterior, and weigh it (m3).

- Calculation:

  - Mass of water = m2 - m1

  - Volume of pycnometer = (m2 - m1) / ρ_water (where ρ_water at 20 °C is ~0.9982 g/cm³)

  - Mass of dibutyl ketone = m3 - m1

  - Density of dibutyl ketone = (m3 - m1) / Volume of pycnometer

Experimental and Analytical Workflow

The following diagram illustrates a logical workflow for the characterization of the physical properties of a liquid sample like dibutyl ketone.

Sample Preparation & Purity

Obtain Dibutyl Ketone Sample

Purity Analysis (e.g., GC-MS)

Physical Property Determination

| Boiling Point Determination | Density Measurement | Refractive Index Measurement | Flash Point Test | Solubility Assessment |

Data Analysis & Reporting

Compile Data

Compare with Literature Values

Generate Technical Report

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Caption: Workflow for physical property characterization.

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